

preparing (1R,2R)-2-PCCA hydrochloride stock solutions

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Compound of Interest

Compound Name: (1R,2R)-2-PCCA hydrochloride

Cat. No.: B15604148

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An in-depth guide for researchers, scientists, and drug development professionals on the preparation of **(1R,2R)-2-PCCA hydrochloride** stock solutions for experimental use. This document provides detailed protocols and critical data for ensuring accuracy and reproducibility in studies involving this potent GPR88 agonist.

Application Notes

(1R,2R)-2-PCCA hydrochloride is a selective and potent agonist for the G protein-coupled receptor 88 (GPR88), an orphan receptor highly expressed in the striatum.[1][2] It is the more active diastereomer of 2-PCCA, being approximately 5-fold more potent than its (1S,2S) counterpart.[3][4] The compound functions by activating GPR88, which couples to Gai proteins to inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[4][5] Due to its role in modulating striatal function, (1R,2R)-2-PCCA is a valuable tool for investigating the physiological functions of GPR88 and its potential as a therapeutic target for neurological and psychiatric disorders.

Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary protocols for preparing solutions for both in vitro and in vivo applications, along with essential data on solubility and stability.

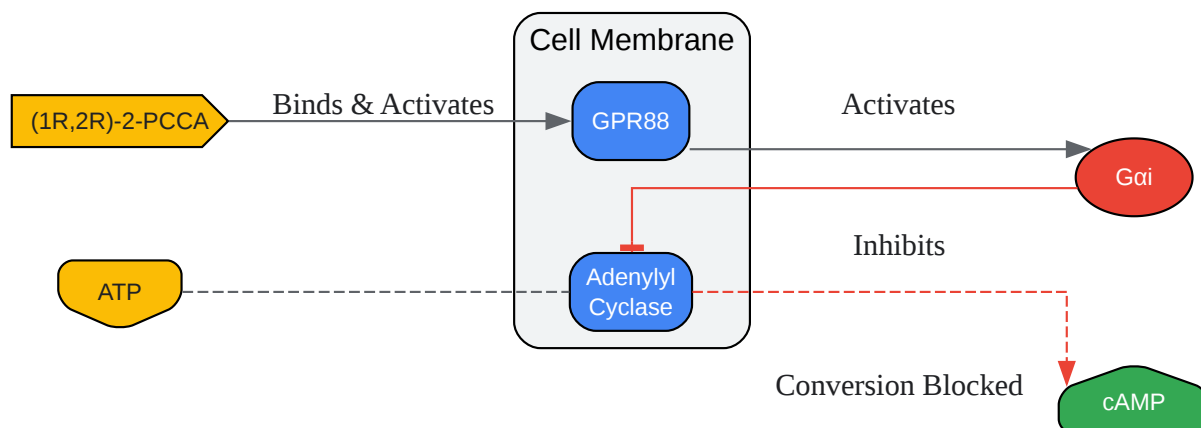
Quantitative Data Summary

The following table summarizes the key quantitative information for **(1R,2R)-2-PCCA hydrochloride**.

Parameter	Value
CAS Number	1609563-71-4
Molecular Formula	C ₃₀ H ₃₈ N ₂ O ₂ · HCl
Molecular Weight	529.1 g/mol
EC ₅₀ (Cell-free assay)	3 nM[1][2][6]
EC ₅₀ (Cell-based assay)	603 nM (in HEK293 cells expressing human GPR88)[1][2][6]
Solubility (In Vitro)	DMSO: ≥ 50 mg/mL (94.60 mM) Water: 20 mg/mL (40.64 mM)
Solubility (In Vivo)	≥ 2.5 mg/mL in vehicles such as 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month.[1][6] It is recommended to store under nitrogen and avoid repeated freeze-thaw cycles.

GPR88 Signaling Pathway

(1R,2R)-2-PCCA hydrochloride activates the GPR88 receptor, which is coupled to an inhibitory G protein (G_{ai}). This activation inhibits adenylyl cyclase, which in turn reduces the production of cyclic AMP (cAMP) from ATP.



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Caption: GPR88 signaling pathway activated by (1R,2R)-2-PCCA.

Experimental Protocols

Protocol 1: Preparation of 10 mM Stock Solution in DMSO (In Vitro)

This protocol describes the preparation of a 10 mM stock solution of **(1R,2R)-2-PCCA hydrochloride** in dimethyl sulfoxide (DMSO), suitable for most in vitro cell-based assays.

Materials:

- **(1R,2R)-2-PCCA hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO (newly opened bottle recommended as the compound is hygroscopic)[[1](#)]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Procedure:

- Pre-weighing Preparation: Allow the vial of **(1R,2R)-2-PCCA hydrochloride** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Calculation: Determine the required volume of DMSO to add for a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - For 1 mg of compound:
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 529.1 \text{ g/mol}) = 0.000189 \text{ L} = 189 \text{ }\mu\text{L}$
- Weighing: Carefully weigh the desired amount of **(1R,2R)-2-PCCA hydrochloride** powder (e.g., 1 mg) and place it into a sterile vial.
- Dissolution: Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 189 μL for 1 mg) to the vial containing the powder.
- Mixing: Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If dissolution is slow, brief sonication in an ultrasonic water bath can be applied.^[1] Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][6]}

Protocol 2: Preparation of Dosing Solution for In Vivo Studies

This protocol provides an example of preparing a dosing solution in a common vehicle for animal administration (e.g., intraperitoneal injection).

Materials:

- 10 mM **(1R,2R)-2-PCCA hydrochloride** stock solution in DMSO (from Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes or vials for mixing

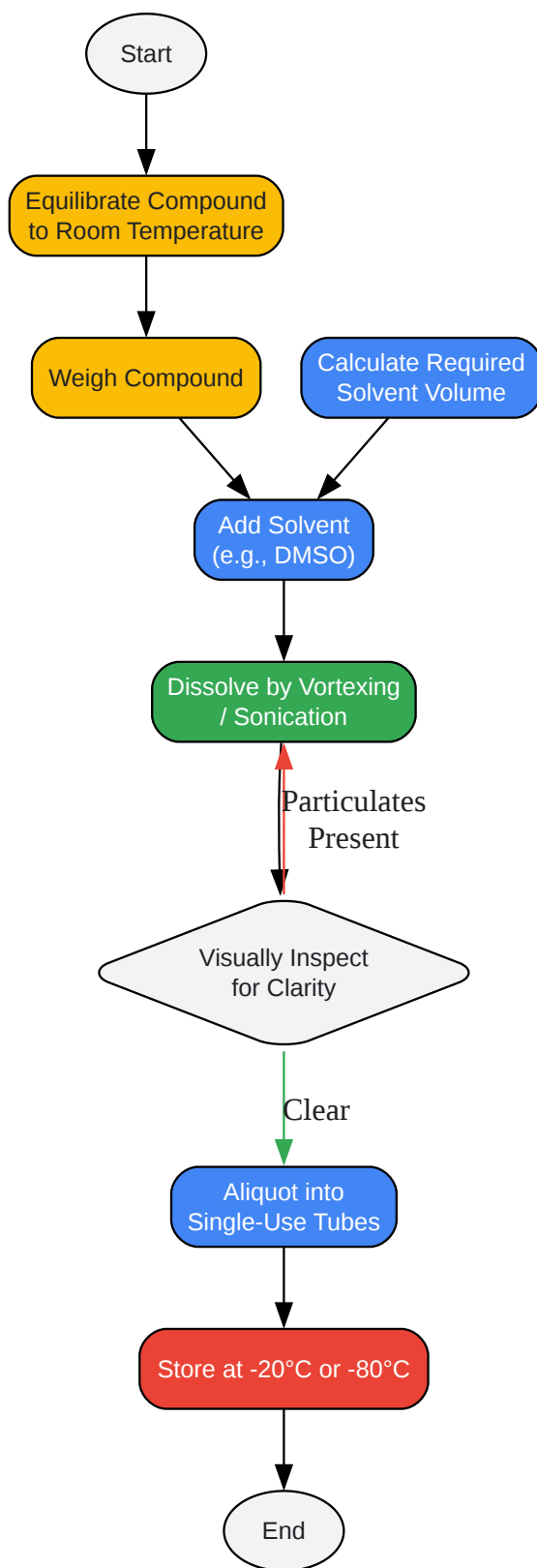
Procedure (to prepare 1 mL of vehicle with 1 mg/mL final concentration):

- Vehicle Composition: The final vehicle will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]
- Calculate Required Stock: To achieve a final concentration of 1 mg/mL (approx. 1.89 mM), you will need 1 mg of the compound per 1 mL of vehicle.
 - From a 10 mM DMSO stock (5.29 mg/mL), you will need: $\text{Volume} = 1 \text{ mg} / 5.29 \text{ mg/mL} = 189 \text{ }\mu\text{L}$.
 - Note: The volume of the stock solution will contribute to the final 10% DMSO volume.
- Mixing Steps: In a sterile tube, add the components in the following order, mixing well after each addition:
 - Add 400 μL of PEG300.
 - Add 189 μL of the 10 mM DMSO stock solution.
 - Add 50 μL of Tween-80. Mix thoroughly.
 - Add 361 μL of sterile saline to reach a final volume of 1 mL.

- Final Mixing: Vortex the solution until it is clear and homogenous. A clear solution should be obtained.[\[1\]](#)
- Use: It is highly recommended to prepare this dosing solution fresh on the day of use.[\[6\]](#) Do not store complex vehicle formulations for extended periods.

Stock Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **(1R,2R)-2-PCCA hydrochloride**.



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Caption: Workflow for preparing **(1R,2R)-2-PCCA hydrochloride** stock solution.

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